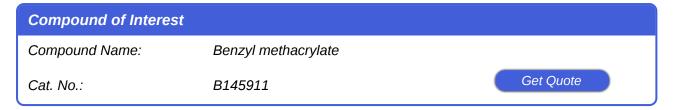


Benzyl Methacrylate: A Technical Guide for Researchers and Drug Development Professionals

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CAS Number: 2495-37-6 Molecular Weight: 176.21 g/mol

This technical guide provides an in-depth overview of **benzyl methacrylate** (BzMA), a versatile monomer with growing applications in polymer chemistry, materials science, and biomedical engineering. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, polymerization, and toxicological profile.

Physicochemical Properties

Benzyl methacrylate is a colorless liquid with a characteristic odor. It is sparingly soluble in water but soluble in alcohols and oils. Key physicochemical data are summarized in the table below.



Property	Value	Reference
CAS Number	2495-37-6	[1]
Molecular Formula	C11H12O2	[1]
Molecular Weight	176.21 g/mol	[2]
Density	1.04 g/mL at 25 °C	[2]
Boiling Point	95-98 °C at 4 mmHg	[2]
Refractive Index	n20/D 1.512	[2]
Flash Point	107 °C (closed cup)	[2]
Solubility in Water	Insoluble	[3]

Synthesis and Polymerization

Benzyl methacrylate is a monofunctional methacrylate monomer utilized in the production of polyester and acrylic resins, composites, and industrial coatings.[4]

Synthesis of Poly(benzyl methacrylate) via Free Radical Polymerization

A common method for synthesizing poly(**benzyl methacrylate**) (PBzMA) is through free radical polymerization.

Experimental Protocol:

- Reaction Setup: In a reaction vessel, dissolve benzyl methacrylate in a suitable solvent, such as 1,4-dioxane.
- Initiator Addition: Add an initiator, for example, 2,2'-azobisisobutyronitrile (AIBN).
- Polymerization: Heat the reaction mixture to a specific temperature (e.g., 70 °C) and allow the polymerization to proceed for a designated time (e.g., 12 hours).

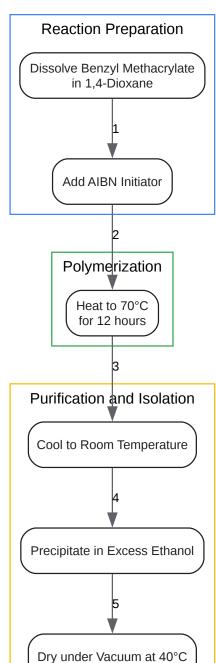
Foundational & Exploratory





- Purification: After cooling, precipitate the resulting polymer in a non-solvent like excess ethanol.
- Drying: Dry the purified polymer in a vacuum oven at a suitable temperature (e.g., 40 °C) for 24 hours to obtain the final product.





Free Radical Polymerization of Benzyl Methacrylate

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A flowchart illustrating the free radical polymerization of **benzyl methacrylate**.



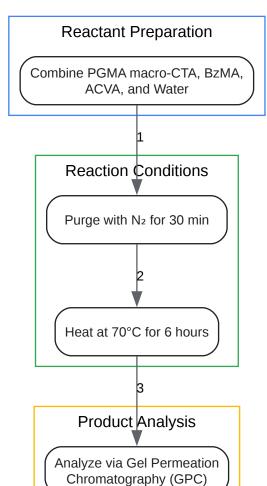
Reversible Addition-Fragmentation Chain-Transfer (RAFT) Polymerization

RAFT polymerization is a controlled radical polymerization technique that allows for the synthesis of polymers with well-defined architectures. It has been successfully employed for the polymerization of **benzyl methacrylate** to create diblock copolymer nanoparticles.

Experimental Protocol for RAFT Aqueous Emulsion Polymerization:

- Reaction Mixture: In a round-bottom flask, combine a poly(glycerol monomethacrylate)
 (PGMA) macromolecular chain transfer agent (macro-CTA), benzyl methacrylate, an initiator such as 4,4'-azobis(4-cyanovaleric acid) (ACVA), and water.
- Degassing: Purge the mixture with nitrogen for 30 minutes to remove oxygen.
- Polymerization: Immerse the flask in an oil bath set at 70 °C and allow the reaction to proceed for a specified duration (e.g., 6 hours).
- Analysis: The resulting diblock copolymer nanoparticles can be analyzed by techniques such as gel permeation chromatography (GPC) to determine molecular weight and polydispersity.
 [5]





RAFT Aqueous Emulsion Polymerization of Benzyl Methacrylate

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Workflow for RAFT aqueous emulsion polymerization of benzyl methacrylate.

Toxicological Profile

The toxicological properties of **benzyl methacrylate** are an important consideration for its handling and application, particularly in biomedical contexts.

Acute Toxicity: The oral LD50 in rats is reported to be 5,000 mg/kg.[6]



Irritation and Sensitization: **Benzyl methacrylate** is known to cause skin, eye, and respiratory irritation.[7][8] It may also cause an allergic skin reaction (sensitization).[8] Prolonged or repeated skin contact may lead to dermatitis.[7]

Hazard Statements: The following GHS hazard statements are associated with **benzyl methacrylate**:

- H315: Causes skin irritation[8]
- H319: Causes serious eye irritation[8]
- H335: May cause respiratory irritation[8]

Applications in Biomedical Research and Drug Delivery

While research is ongoing, the polymerization of **benzyl methacrylate** to form nanoparticles presents potential applications in drug delivery. The synthesis of sterically-stabilized poly(**benzyl methacrylate**) nanoparticles via polymerization-induced self-assembly (PISA) has been demonstrated.[9] These nanoparticles can be designed with surface functionalities that may allow for targeted drug delivery or other biomedical applications. For instance, poly(glycerol monomethacrylate)—poly(**benzyl methacrylate**) diblock copolymer nanoparticles have been synthesized and their interfacial activity studied, suggesting their potential use in emulsion stabilization.[5]

The leaching of unreacted monomers from polymer-based materials is a critical aspect of their biocompatibility. Studies on dental resins have shown that various methacrylate monomers can leach into the surrounding environment. While specific data on the leaching of **benzyl methacrylate** from dental composites is limited, the general principle of monomer elution is a key consideration in the design of biocompatible materials.[10][11]

It is important to note that while acrylates, in general, are more toxic than their corresponding methacrylates, the lipophilicity of the substituent can influence cytotoxicity.[12] Further research is needed to fully elucidate the biocompatibility and specific cellular interactions of **benzyl methacrylate** and its polymers for drug delivery applications.



Conclusion

Benzyl methacrylate is a valuable monomer for the synthesis of a wide range of polymers with diverse applications. Its ability to be polymerized via controlled methods like RAFT opens up possibilities for creating well-defined nanostructures suitable for advanced applications, including in the biomedical field. However, its potential as a skin, eye, and respiratory irritant necessitates careful handling and thorough biocompatibility assessment for any application involving direct or indirect biological contact. Further in-depth studies into its cytotoxicity, metabolic pathways, and interactions with cellular systems are crucial for its successful translation into drug delivery and other clinical applications.

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